

"4-Nitrobenzo[d]thiazol-2-amine derivatives and analogs"

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Compound of Interest

Compound Name: 4-Nitrobenzo[d]thiazol-2-amine

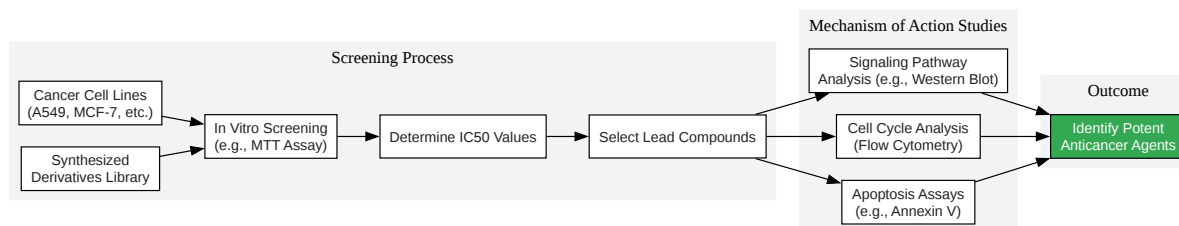
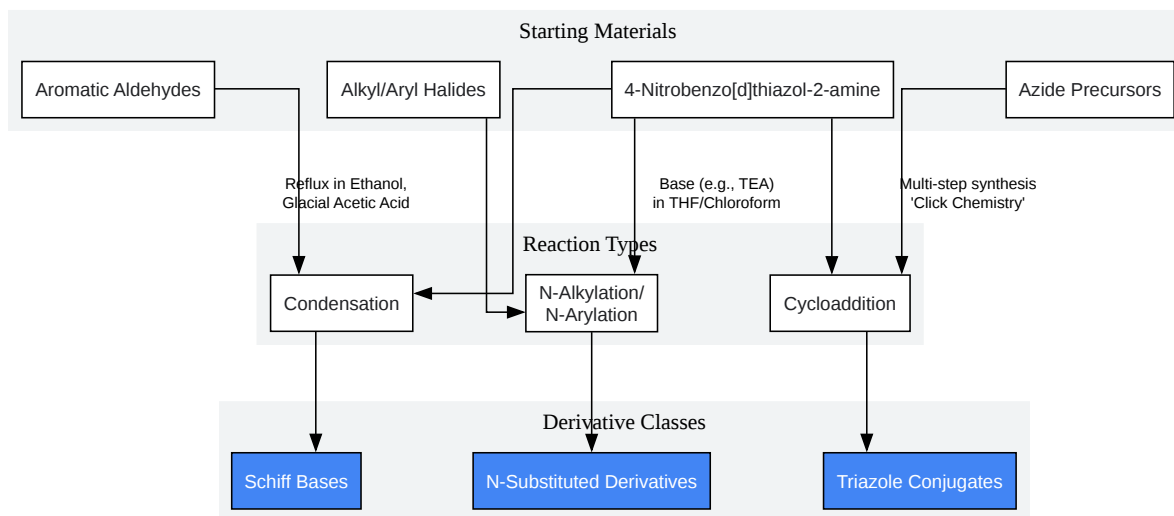
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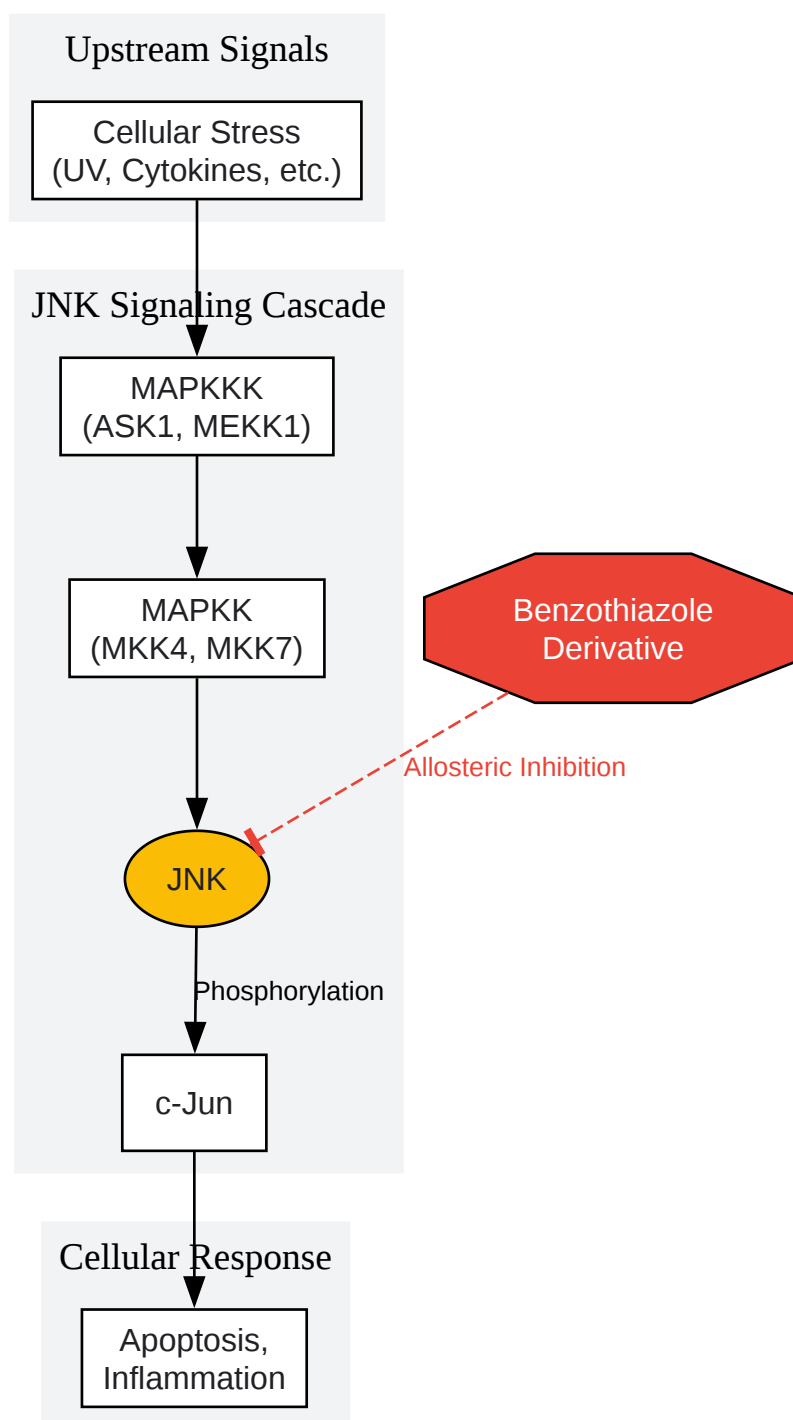
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Synthesis of 4-Nitrobenzo[d]thiazol-2-amine Derivatives

The synthesis of derivatives based on the **4-nitrobenzo[d]thiazol-2-amine** core typically involves the modification of the 2-amino group or reactions involving the aromatic rings. Common synthetic strategies include the formation of Schiff bases, N-alkylation, and the synthesis of triazole conjugates.

A general workflow for the synthesis of these derivatives often starts with a commercially available or synthesized 2-amino-nitrobenzothiazole core, which is then reacted with various electrophiles or coupling partners to generate a library of analogs.





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